

An In-depth Technical Guide to 2-(Benzyloxy)ethanamine

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Compound of Interest

Compound Name: 2-(Benzyloxy)ethanamine

Cat. No.: B1268121

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Core Identification and Properties

2-(Benzyloxy)ethanamine, a versatile bifunctional organic compound, is a key building block in the synthesis of various biologically active molecules and pharmaceutical intermediates. Its unique structure, incorporating a primary amine and a benzyl ether, allows for a wide range of chemical modifications.

The definitive identifier for this compound is its CAS (Chemical Abstracts Service) number: 38336-04-8.

Physicochemical Data

A summary of the key physicochemical properties of **2-(Benzyloxy)ethanamine** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ NO	
Molecular Weight	151.21 g/mol	
Appearance	Colorless to pale yellow liquid/oil	
Boiling Point	240.6°C at 760 mmHg	
Density	1.016 g/cm ³	
Flash Point	85°C	
pKa	8.82 ± 0.10 (Predicted)	
Refractive Index	1.5260	
Solubility	Slightly soluble in Chloroform and DMSO	

Synonyms

This compound is also known by several other names in scientific literature and chemical catalogs:

- 2-(Benzyloxy)ethylamine
- 2-Aminoethyl benzyl ether
- 2-(Phenylmethoxy)ethanamine
- 2-(benzyloxy)ethan-1-amine

Synthesis and Experimental Protocols

The synthesis of **2-(Benzyloxy)ethanamine** can be achieved through various routes. A common laboratory-scale synthesis is described below.

General Synthesis Method

A general method for the preparation of 2-(benzyloxy)ethylamine involves the reaction of a protected ethanolamine derivative with a benzylating agent, followed by deprotection. One specific example involves the use of hydrazine hydrate.

Experimental Protocol:

- A precursor compound, such as N-(2-hydroxyethyl)phthalimide, is dissolved in a suitable
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